

Essential Safety and Operational Guide for Handling 2-Bromo-1-tetralone

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Compound of Interest

Compound Name: 2-Bromo-1-tetralone

Cat. No.: B083307

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This guide provides comprehensive safety protocols, operational procedures, and disposal plans for the handling of **2-Bromo-1-tetralone** in a laboratory setting. Adherence to these guidelines is crucial for ensuring the safety of researchers and minimizing environmental impact.

Hazard Identification and Personal Protective Equipment (PPE)

2-Bromo-1-tetralone is a hazardous chemical that requires careful handling. It is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1][2]

Quantitative Data Summary:

Property	Value
CAS Number	13672-07-6
Molecular Formula	C ₁₀ H ₉ BrO
Molecular Weight	225.08 g/mol [3] [4]
Appearance	Off-white to brown solid [5]
Melting Point	39-43 °C [5]
Boiling Point	64-67 °C at 0.06 mmHg [5]

Mandatory Personal Protective Equipment (PPE):

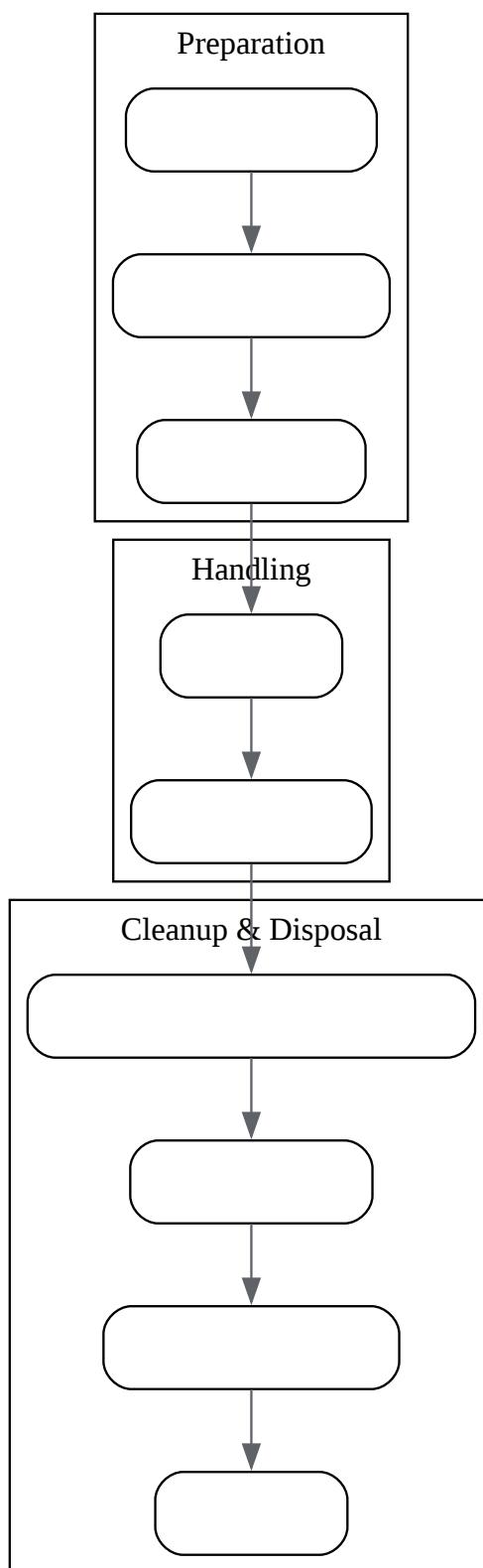
A risk assessment should always be conducted prior to handling. However, the following PPE is mandatory when working with **2-Bromo-1-tetralone**:

Protection Type	Required Equipment	Specifications and Rationale
Eye & Face Protection	Chemical safety goggles and a face shield	Provides a barrier against splashes and airborne particles.[6][7]
Hand Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber)	Protects skin from direct contact and irritation.[6] Gloves should be inspected for damage before each use.
Body Protection	Laboratory coat or chemical-resistant apron	Prevents contamination of personal clothing and skin.[6][8]
Respiratory Protection	N95 dust mask or higher	Necessary when handling the solid form to prevent inhalation of dust particles. All handling of the solid should be done in a certified chemical fume hood.[6][9]
Foot Protection	Closed-toe shoes	Protects feet from spills and falling objects.[6][10]

Operational Plan: Step-by-Step Handling Procedures

All operations should be performed within a certified chemical fume hood to minimize inhalation exposure.[6][9]

Workflow for Handling **2-Bromo-1-tetralone**:

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Caption: Workflow for the safe handling of **2-Bromo-1-tetralone**.

Experimental Protocol:

- Preparation of the Work Area:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate working height.
 - Cover the work surface with absorbent bench paper.
 - Have spill cleanup materials readily available.
- Donning Personal Protective Equipment (PPE):
 - Put on all required PPE as specified in the table above before entering the handling area.
- Gathering Materials:
 - Bring the container of **2-Bromo-1-tetralone**, appropriate glassware, solvents, and utensils into the fume hood.
- Weighing the Solid:
 - Tare a clean, dry weighing boat on an analytical balance inside the fume hood.
 - Carefully transfer the desired amount of **2-Bromo-1-tetralone** to the weighing boat using a clean spatula.
 - Avoid generating dust. If dust is observed, pause and allow it to settle before proceeding.
- Dissolving and Transferring:
 - To dissolve, add the solvent to the reaction vessel first, then slowly add the weighed **2-Bromo-1-tetralone** to the solvent with stirring.
 - For direct transfer of the solid, carefully add it to the receiving vessel using a powder funnel.

- Rinse the weighing boat and any utensils used for transfer with a small amount of the reaction solvent and add the rinsate to the reaction vessel to ensure a complete transfer.

Disposal Plan: Managing 2-Bromo-1-tetralone Waste

All waste generated from handling **2-Bromo-1-tetralone** must be treated as hazardous waste. [1][2]

Waste Segregation and Collection:

- Solid Waste:

- Collect unused **2-Bromo-1-tetralone**, contaminated spatulas, weighing boats, and absorbent paper in a designated, sealed, and clearly labeled container for "Halogenated Organic Solid Waste".[2]

- Liquid Waste:

- Collect all solutions containing **2-Bromo-1-tetralone** and any solvent rinsates in a designated, sealed, and clearly labeled container for "Halogenated Organic Liquid Waste".

- Contaminated PPE:

- Disposable gloves, masks, and other contaminated PPE should be placed in a sealed bag and disposed of as solid hazardous waste.[2]

Labeling and Storage:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**2-Bromo-1-tetralone**," and the primary hazard(s) (e.g., "Toxic," "Irritant").
- Store waste containers in a designated, well-ventilated, and secondary containment area away from incompatible materials.

Spill Management:

- Evacuate and Alert: Immediately alert others in the area and evacuate if necessary.

- Ventilate: Ensure the chemical fume hood is operating to capture any vapors.
- Contain: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to cover the spill. Avoid using combustible materials like paper towels for large spills.[2]
- Collect: Carefully scoop the absorbed material into a labeled hazardous waste container.[2]
- Decontaminate: Clean the spill area with soap and water or a suitable solvent.[2] All cleanup materials must be disposed of as hazardous waste.[2]

Final Disposal:

- Arrange for the disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[2]
- Never dispose of **2-Bromo-1-tetralone** or its containers in the regular trash or down the drain.[2]

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